

Synthesis protocol for 4-Methyl-5-nitroindoline hydrochloride

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Compound of Interest

Compound Name: 4-Methyl-5-nitroindoline
hydrochloride

CAS No.: 1956318-86-7

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An Application Note and Detailed Protocol for the Synthesis of **4-Methyl-5-nitroindoline Hydrochloride**

Abstract

This technical guide provides a comprehensive, step-by-step protocol for the synthesis of **4-Methyl-5-nitroindoline hydrochloride**, a key intermediate in pharmaceutical research and drug development. The synthesis involves a two-step process commencing with the regioselective nitration of 4-methylindoline to yield 4-methyl-5-nitroindoline, followed by its conversion to the hydrochloride salt. This document elucidates the underlying chemical principles, provides detailed experimental procedures, and outlines the necessary safety precautions and characterization methods. The protocol is designed for researchers, scientists, and professionals in the field of medicinal chemistry and organic synthesis.

Introduction

4-Methyl-5-nitroindoline hydrochloride is a valuable heterocyclic building block in the synthesis of various biologically active molecules. The indoline scaffold is a privileged structure

in medicinal chemistry, and the presence of the nitro group at the 5-position offers a versatile handle for further chemical modifications, such as reduction to an amine, which can then be elaborated into a wide array of functional groups. The hydrochloride salt form of the compound often improves its stability, solubility, and handling characteristics compared to the free base.^[1]^[2]

This application note details a robust and reproducible protocol for the laboratory-scale synthesis of **4-Methyl-5-nitroindoline hydrochloride**. The described methodology is based on well-established principles of electrophilic aromatic substitution and acid-base chemistry.

Synthesis Overview

The synthesis of **4-Methyl-5-nitroindoline hydrochloride** is accomplished in two main stages:

- **Step 1: Nitration of 4-Methylindoline.** This step involves the regioselective nitration of 4-methylindoline using a nitrating agent, typically a mixture of nitric acid and sulfuric acid, at a controlled temperature to favor the formation of the 5-nitro isomer.
- **Step 2: Formation of the Hydrochloride Salt.** The purified 4-methyl-5-nitroindoline free base is then treated with hydrochloric acid in a suitable solvent to precipitate the desired hydrochloride salt.

Experimental Protocol

Materials and Reagents

Reagent/Material	Grade	Supplier
4-Methylindoline	Reagent	Commercially Available
Sulfuric Acid (98%)	ACS	Commercially Available
Nitric Acid (70%)	ACS	Commercially Available
Dichloromethane (DCM)	HPLC	Commercially Available
Saturated Sodium Bicarbonate Solution	Laboratory Prepared	N/A
Anhydrous Magnesium Sulfate	Reagent	Commercially Available
Diethyl Ether	Anhydrous	Commercially Available
Hydrochloric Acid (in Diethyl Ether, 2.0 M)	Reagent	Commercially Available

Step-by-Step Synthesis

Step 1: Synthesis of 4-Methyl-5-nitroindoline

- **Reaction Setup:** In a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, add 4-methylindoline (1.33 g, 10 mmol).
- **Dissolution and Cooling:** Add dichloromethane (50 mL) to the flask and stir until the 4-methylindoline is completely dissolved. Cool the solution to 0 °C in an ice-water bath.
- **Preparation of Nitrating Mixture:** In a separate beaker, carefully add concentrated sulfuric acid (5 mL) to a cooled vessel. To this, slowly add nitric acid (0.75 mL, ~11 mmol) while maintaining the temperature below 10 °C. Caution: This mixture is highly corrosive and exothermic.
- **Nitration Reaction:** Slowly add the prepared nitrating mixture dropwise to the cooled solution of 4-methylindoline over a period of 30 minutes, ensuring the reaction temperature does not exceed 5 °C.

- **Reaction Monitoring:** After the addition is complete, stir the reaction mixture at 0-5 °C for an additional 1-2 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a mobile phase of hexane:ethyl acetate (3:1).
- **Quenching:** Carefully pour the reaction mixture into a beaker containing crushed ice (100 g).
- **Neutralization and Extraction:** Slowly add saturated sodium bicarbonate solution to the mixture until the pH is approximately 7-8. Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x 50 mL).
- **Drying and Solvent Removal:** Combine the organic layers and dry over anhydrous magnesium sulfate. Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude 4-methyl-5-nitroindoline as a solid.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a gradient of hexane and ethyl acetate as the eluent, or by recrystallization from a suitable solvent system like ethanol/water.

Step 2: Synthesis of **4-Methyl-5-nitroindoline Hydrochloride**

- **Dissolution:** Dissolve the purified 4-methyl-5-nitroindoline (1.78 g, 10 mmol) in anhydrous diethyl ether (50 mL) in a 100 mL Erlenmeyer flask.
- **Salt Formation:** While stirring, slowly add a 2.0 M solution of hydrochloric acid in diethyl ether (6 mL, 12 mmol) dropwise to the solution.
- **Precipitation and Isolation:** A precipitate of **4-Methyl-5-nitroindoline hydrochloride** will form. Continue stirring for 30 minutes at room temperature. Collect the solid product by vacuum filtration.
- **Washing and Drying:** Wash the collected solid with a small amount of cold diethyl ether to remove any unreacted starting material. Dry the product under vacuum to obtain the final **4-Methyl-5-nitroindoline hydrochloride**.

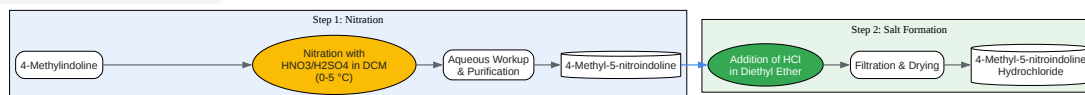
Safety Precautions

- All manipulations should be performed in a well-ventilated fume hood.

- Personal protective equipment (PPE), including safety goggles, a lab coat, and acid-resistant gloves, must be worn at all times.
- The nitrating mixture is extremely corrosive and a strong oxidizing agent. Handle with extreme care.
- The neutralization step with sodium bicarbonate will release carbon dioxide gas and may cause frothing. Add the bicarbonate solution slowly.

Visualization of the Synthesis Workflow

Figure 1. Synthetic workflow for 4-Methyl-5-nitroindoline hydrochloride.



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Caption: Synthetic workflow for **4-Methyl-5-nitroindoline hydrochloride**.

Characterization

The identity and purity of the synthesized **4-Methyl-5-nitroindoline hydrochloride** should be confirmed by standard analytical techniques:

- Melting Point: Determination of the melting point range.
- NMR Spectroscopy (¹H and ¹³C): To confirm the chemical structure and identify the positions of the methyl and nitro groups.
- Mass Spectrometry (MS): To determine the molecular weight of the compound.

- Infrared (IR) Spectroscopy: To identify characteristic functional groups, such as the N-H stretch of the indoline and the asymmetric and symmetric stretches of the nitro group.

Discussion

The nitration of 4-methylindoline is an electrophilic aromatic substitution reaction. The electron-donating nature of the amino group and the methyl group directs the incoming electrophile (the nitronium ion, NO_2^+) to the ortho and para positions. In this case, the 5-position is para to the nitrogen and ortho to the methyl group, making it a highly activated and sterically accessible site for nitration.[3] The use of a strong acid mixture like nitric and sulfuric acid is crucial for the in-situ generation of the nitronium ion.[4]

The formation of the hydrochloride salt is a straightforward acid-base reaction. The basic nitrogen atom of the indoline ring is protonated by hydrochloric acid, forming the ionic salt.[2] This process is often advantageous as the salt form typically exhibits higher melting points, improved crystallinity, and better solubility in aqueous media, which can be beneficial for subsequent reactions or biological assays.[5]

Troubleshooting

Issue	Possible Cause	Suggested Solution
Low yield of nitrated product	Incomplete reaction	Increase reaction time or slowly increase the temperature to 10 °C.
Formation of multiple isomers	Poor regioselectivity	Ensure the reaction temperature is strictly maintained at 0-5 °C.
Oily product after salt formation	Impurities present	Purify the free base (4-methyl-5-nitroindoline) thoroughly before salt formation.
Product does not precipitate	Supersaturation	Scratch the inside of the flask with a glass rod or add a seed crystal.

Conclusion

The protocol described in this application note provides a reliable method for the synthesis of **4-Methyl-5-nitroindoline hydrochloride**. By following the detailed steps and adhering to the safety precautions, researchers can effectively produce this valuable chemical intermediate for their research and development needs. The principles outlined are based on fundamental organic chemistry and can be adapted for the synthesis of related compounds.

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